

Personal protective equipment for handling Benzene, propoxy-

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Compound of Interest

Compound Name: Benzene, propoxy-

Cat. No.: B152792

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Essential Safety and Logistics for Handling Propoxybenzene

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potentially hazardous chemicals like Propoxybenzene (also known as **Benzene, propoxy-**). This guide provides essential, step-by-step safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Personal Protective Equipment (PPE)

When handling Propoxybenzene, a comprehensive approach to personal protection is critical to minimize exposure and ensure safety. The following personal protective equipment should be utilized.^{[1][2]}

Eye and Face Protection:

- **Safety Goggles:** Chemical splash goggles are mandatory to protect the eyes from splashes or sprays of Propoxybenzene.^{[1][3]}
- **Face Shield:** In situations with a higher risk of splashing or when handling larger quantities, a face shield should be worn in addition to safety goggles to provide broader protection for the face.^{[3][4]}

Skin Protection:

- **Gloves:** Chemical-resistant gloves are essential.^[1] Disposable nitrile gloves can offer short-term protection.^[3] For prolonged contact, it is advisable to consult the glove manufacturer's resistance guide to select the most appropriate material.
- **Laboratory Coat:** A lab coat should be worn to protect the skin and clothing from contamination.^[1]^[3]
- **Closed-toe Shoes:** Always wear shoes that fully cover the feet to prevent exposure from spills.^[3]

Respiratory Protection:

- **Fume Hood:** Propoxybenzene should be handled in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of vapors.^[1]
- **Respirator:** If working outside of a fume hood or if there is a potential for exposure to exceed permissible limits, appropriate respiratory protection should be used in accordance with a comprehensive respiratory protection program.^[3]^[5]

Quantitative Data Summary

The following table summarizes key quantitative data for Propoxybenzene for easy reference and comparison.

Property	Value
Molecular Formula	C9H12O
Molecular Weight	136.19 g/mol ^[6]
Boiling Point	189.9 ± 0.0 °C at 760 mmHg ^[1]
Melting Point	-28 °C ^[1]
Density	0.9 ± 0.1 g/cm ³ ^[1]

Operational Plan: From Handling to Disposal

A systematic approach to handling and disposing of Propoxybenzene is crucial for maintaining a safe laboratory environment.

1. Preparation and Handling:

- **Training:** Before handling Propoxybenzene, ensure all personnel are thoroughly trained on its hazards and the proper handling procedures.[\[7\]](#)
- **Fume Hood:** Always handle Propoxybenzene inside a certified chemical fume hood to control vapor inhalation.[\[1\]](#)
- **Ignition Sources:** Keep Propoxybenzene away from heat, sparks, and open flames as it may be flammable.[\[1\]](#)
- **Spill Kit:** Ensure a spill kit appropriate for flammable solvents is readily accessible.

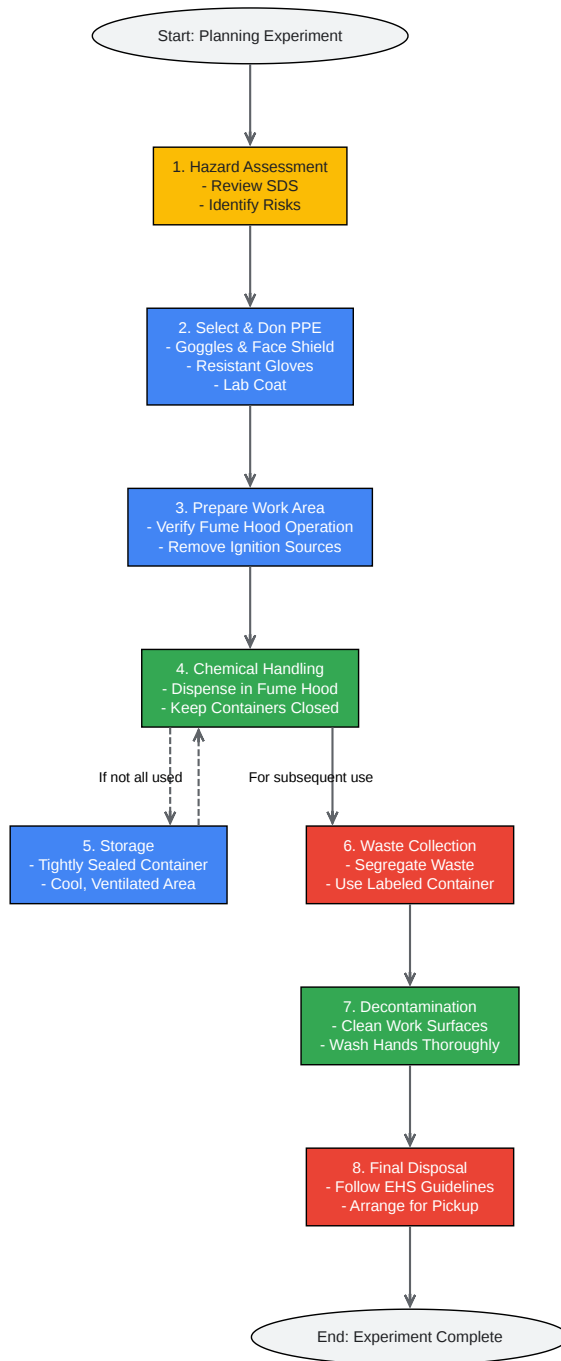
2. Storage:

- **Containers:** Store Propoxybenzene in tightly closed, properly labeled containers.[\[1\]](#)
- **Location:** Keep in a cool, dry, and well-ventilated area, away from incompatible materials such as oxidizing agents.[\[1\]](#)
- **Refrigeration:** For long-term storage, refrigeration may be recommended.[\[1\]](#)

3. Disposal Plan:

- **Waste Collection:** Collect waste Propoxybenzene and any contaminated materials (e.g., gloves, absorbent pads) in a designated, sealed, and clearly labeled hazardous waste container.
- **Regulations:** All disposal procedures must adhere to local, state, and federal environmental regulations.[\[1\]](#) Contact your institution's environmental health and safety (EHS) department for specific guidance on hazardous waste disposal.
- **Prohibited Disposal:** Do not dispose of Propoxybenzene down the drain or in regular trash.[\[1\]](#)

Experimental Workflow for Safe Handling of Propoxybenzene



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Caption: Workflow for the safe handling and disposal of Propoxybenzene in a laboratory setting.

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